Application Note: DL-Serine-1-13C in Solid-State NMR Spectroscopy

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Compound of Interest

Compound Name:	*DL-Serine-1-13C*
CAS No.:	*84344-20-7*
Cat. No.:	*B1315011*

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Advanced Protocols for Chemical Shift Anisotropy (CSA) Analysis and Racemic Phase Characterization

Executive Summary

DL-Serine-1-13C (labeling at the carbonyl carbon) serves as a critical probe in solid-state nuclear magnetic resonance (SSNMR) for investigating crystal packing forces, hydrogen bonding networks, and enantiomeric resolution processes. Unlike its pure enantiomer counterpart (L-Serine), DL-Serine crystallizes in a centrosymmetric space group (

), resulting in distinct intermolecular hydrogen bonding environments.

This guide details the use of **DL-Serine-1-13C** for:

- Chemical Shift Anisotropy (CSA) Tensor Determination: Utilizing the large anisotropy of the carbonyl (

) site to probe local electronic environments.

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- Racemic Phase Differentiation: Distinguishing between conglomerate mixtures and true racemic compounds.
- Probe Calibration: Using the high-sensitivity 1-13C label for optimizing Cross-Polarization (CP) efficiency and Hartmann-Hahn matching.

Technical Background & Mechanism

The Physics of the 1-13C Label

The carbonyl carbon (C1) of serine possesses a large chemical shift anisotropy (CSA), typically spanning >100 ppm. In static or slow-spinning experiments, this anisotropy manifests as a "powder pattern" sensitive to the orientation of the

bond relative to the external magnetic field (

).

- Isotropic Shift (

  ): ~170–176 ppm (sensitive to H-bonding).
- CSA Tensor Components (

  ): The span of the tensor reports directly on the hybridization and the electrostatic environment (e.g., proximity to NH groups in the crystal lattice).

DL vs. L Crystal Packing

In solid-state NMR, chemical shifts are driven by crystallography, not just molecular structure.

- L-Serine: Crystallizes in the orthorhombic space group

  .
- DL-Serine: Crystallizes in the monoclinic space group

  . Causality: The different packing arrangements alter the electron density around the C1 carbonyl, leading to a measurable difference in

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(typically 0.5 – 1.5 ppm difference between L and DL forms). This allows **DL-Serine-1-13C** to act as a reporter for racemization or phase purity.

Experimental Protocols

Protocol A: Sample Preparation & Rotor Packing

- Objective: Ensure homogeneous B1 field distribution and stable spinning.
- Materials: **DL-Serine-1-13C** (99% enrichment), 3.2 mm or 4 mm ZrO2 rotor, KBr (optional for temperature calibration).

Steps:

- Grinding: Lightly grind the **DL-Serine-1-13C** crystals in an agate mortar. Reason: Large single crystals can cause spectral inhomogeneities; a fine powder ensures random orientation.
- Packing: Fill the rotor in 1/3 increments, packing firmly but not aggressively using a packing tool.
  - Critical Check: Ensure the sample is centered within the RF coil (usually the middle 10-12 mm of the rotor) to maximize

    homogeneity.
- Cap Sealing: Mark the cap with a permanent marker to track spinning stability (optical tachometer detection).

Protocol B: Cross-Polarization (CP) Optimization

- Objective: Maximize signal-to-noise (S/N) by transferring magnetization from abundant

  to dilute

  .

Workflow Diagram:

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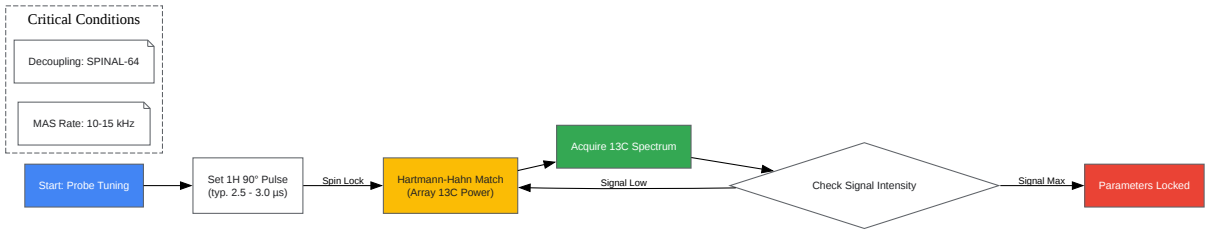

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Figure 1: Workflow for optimizing Cross-Polarization (CP) parameters using **DL-Serine-1-13C**.

Specific Parameters (400-600 MHz Spectrometer):

- MAS Frequency: 10 kHz (standard) or 5 kHz (for CSA sideband analysis).
- Contact Time: 1.0 – 2.0 ms. (Carbonyls cross-polarize slower than aliphatics; 2ms is often optimal for C1).
- Recycle Delay: 3 – 5 seconds (T1 relaxation of protons).
- Decoupling: SPINAL-64 or TPPM at 80-100 kHz field strength.

Protocol C: CSA Tensor Measurement (Slow Spinning)

- Objective: Extract the principal components of the chemical shift tensor (

).
- Method: Measure the intensities of spinning sidebands (SSB) at a low MAS rate.

Steps:

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- Set MAS Rate: Reduce spinning speed to 2.5 kHz or 3.0 kHz.
  - Note: Ensure the rate is stable. The sidebands must not overlap with isotropic peaks of other carbons (C-alpha, C-beta).
- Acquisition: Acquire the 13C CP-MAS spectrum.
- Analysis: The carbonyl peak (~172 ppm) will show extensive sidebands separated by the spinning frequency.
- Fitting: Use a Herzfeld-Berger analysis tool (e.g., dmfit) to fit the sideband intensities.
  - Output: Anisotropy (

) and Asymmetry (

).

Data Analysis & Interpretation

Chemical Shift Reference Table

When using **DL-Serine-1-13C** as a secondary reference (relative to TMS = 0 ppm):

Carbon Site	Isotropic Shift (ppm)	Assignment	Structural Insight
C1 (Carbonyl)	172.5 ± 0.3	C=O	Highly sensitive to H-bonding. Shifts downfield with stronger H-bonds.
C2 (Alpha)	57.8 ± 0.2	CH-NH2	Sensitive to backbone torsion angles (

). |
| C3 (Beta) | 62.3 ± 0.2 | CH2-OH | Indicator of side-chain conformation (gauche/trans). |

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Note: Values are approximate for the DL-form. L-Serine values will differ by 0.5-1.0 ppm.

Distinguishing Racemic vs. Enantiopure Forms

A key application is detecting phase purity.

- Scenario: You have a sample suspected of partial racemization.
- Observation: If the sample contains both pure L-crystallites and DL-crystallites, you will observe peak splitting or shoulder formation on the C1 signal.
- Resolution: High-field (>500 MHz) is recommended to resolve the ~1 ppm difference between L and DL phases.

Racemization Detection Logic:

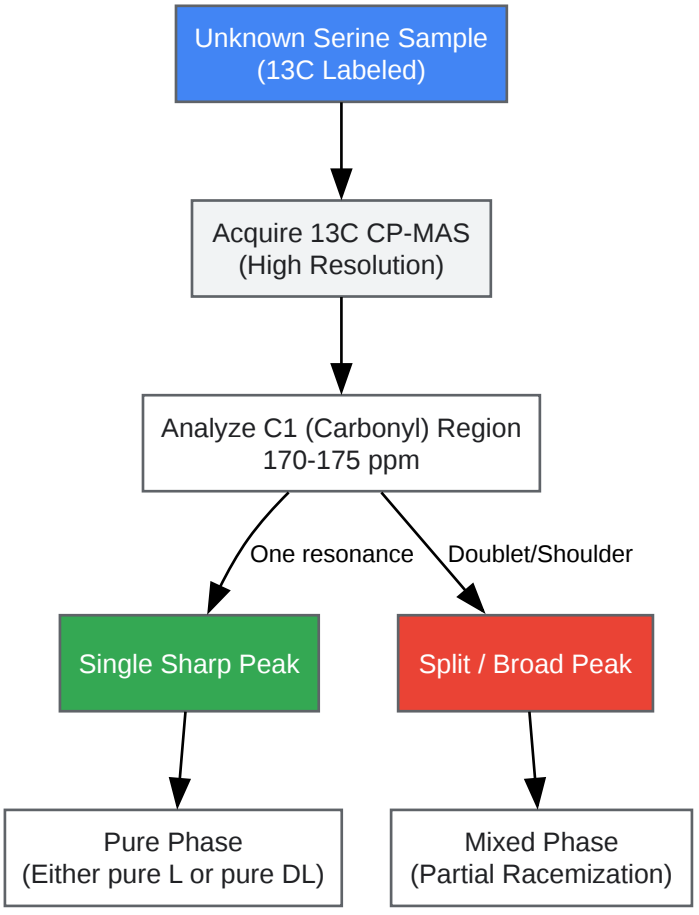

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Figure 2: Decision tree for identifying phase purity using Carbonyl Chemical Shifts.

Troubleshooting & Validation

Issue	Probable Cause	Corrective Action
Low Signal Intensity	Inefficient CP match	Array the 13C RF amplitude (Hartmann-Hahn profile).
Broad Lines (>100 Hz)	Poor shimming or Magic Angle misalignment	Adjust Magic Angle on KBr (79Br signal) to maximize rotational echoes.
Sample Heating	Excessive decoupling power or high MAS	Reduce decoupling power or add cooling air (maintain <290K).
Sideband Overlap	MAS rate too close to chemical shift difference	Change MAS rate by 1-2 kHz to shift sidebands.

References

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- Amino Acid SSNMR Data: Takeda, K., et al. (2013). Solid-State NMR of Amino Acids. Annual Reports on NMR Spectroscopy. (Provides baseline shifts for Serine polymorphs).
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